

An In-depth Technical Guide to 1,6-Naphthyridine-3-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,6-Naphthyridine-3-carboxylic acid

Cat. No.: B1319429

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the chemical properties and potential applications of **1,6-Naphthyridine-3-carboxylic acid**. This document provides a summary of its identifiers, available physicochemical data, and insights into its potential mechanism of action based on related compounds.

Chemical Identifiers and Properties

1,6-Naphthyridine-3-carboxylic acid is a heterocyclic compound with a core structure composed of two fused pyridine rings. A comprehensive list of its chemical identifiers is provided below.

Identifier	Value	Reference
CAS Number	1017793-59-7	[1]
Molecular Formula	C9H6N2O2	[2]
IUPAC Name	1,6-naphthyridine-3-carboxylic acid	
SMILES	C1=CN=CC2=CC(=CN=C21)C(=O)O	[2]
InChI	InChI=1S/C9H6N2O2/c12-9(13)7-3-6-4-10-2-1-8(6)11-5-7/h1-5H,(H,12,13)	[2]
InChIKey	DTQIBVJDCJZFTK-UHFFFAOYSA-N	[2]
Molecular Weight	174.16 g/mol	
Monoisotopic Mass	174.04292 Da	[2]

Physicochemical Data

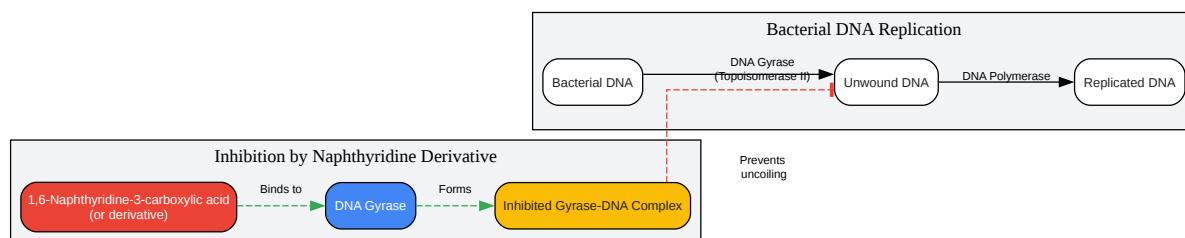
Detailed experimental data for **1,6-Naphthyridine-3-carboxylic acid** is not extensively available in publicly accessible literature. However, data for structurally related compounds can provide valuable insights.

Property	Value	Notes
Melting Point	267-269°C	Data for the related compound, 2-Methyl-1,6-naphthyridine-3-carboxylic acid. [3]
pKa	Not available	
Solubility	Not available	
XlogP (predicted)	0.6	[2]

Potential Biological Activity and Mechanism of Action

While specific biological data for **1,6-Naphthyridine-3-carboxylic acid** is limited, the broader class of naphthyridine derivatives is known for a range of biological activities, including antimicrobial and anticancer properties. A significant mechanism of action for many quinolone and naphthyridone antibiotics is the inhibition of bacterial DNA gyrase.^{[4][5][6]} This enzyme is crucial for DNA replication, and its inhibition leads to bacterial cell death.

The following diagram illustrates the proposed mechanism of action, where a naphthyridine compound inhibits DNA gyrase, thereby disrupting the DNA replication process.



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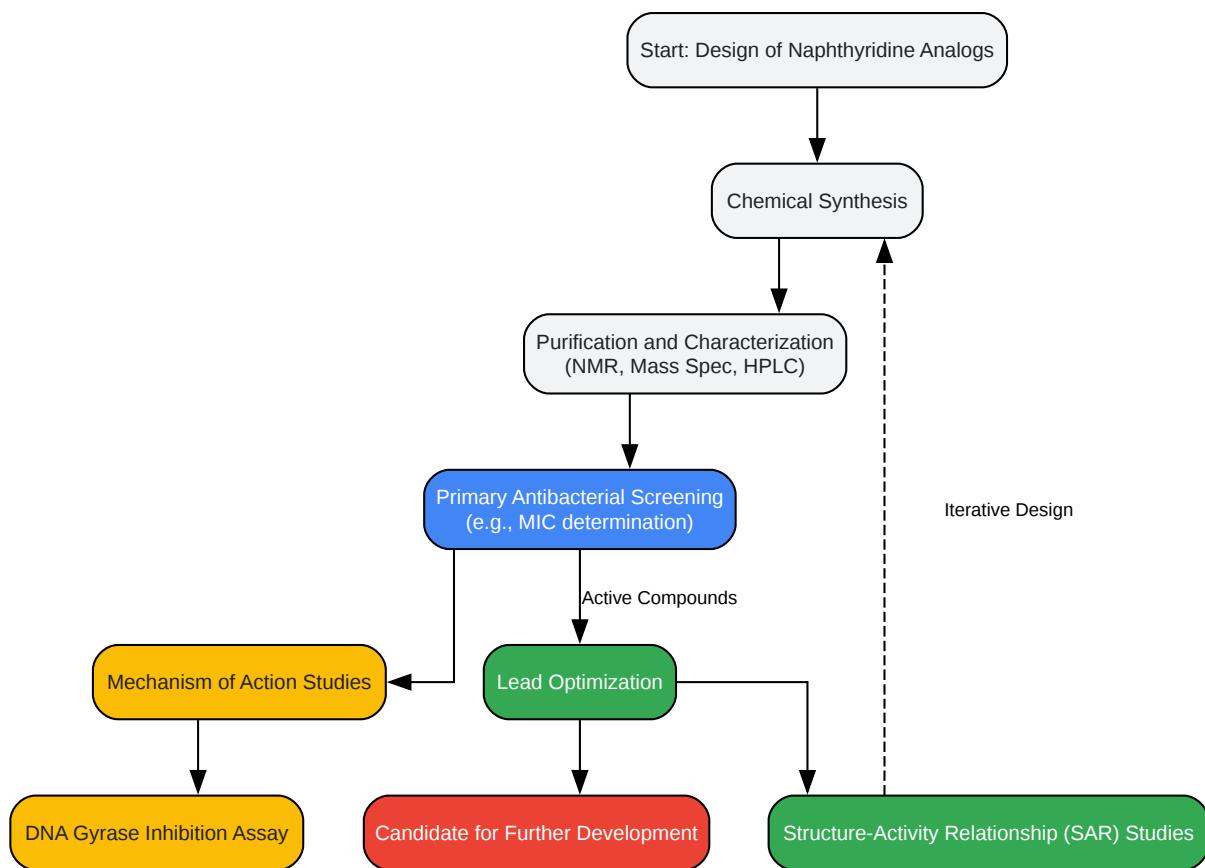
Caption: Inhibition of bacterial DNA replication by a naphthyridine derivative.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **1,6-Naphthyridine-3-carboxylic acid** are not readily available in the peer-reviewed literature. However, general synthetic strategies for the 1,6-naphthyridine scaffold often involve the condensation of aminopyridine precursors with various carbonyl compounds, followed by cyclization reactions. The synthesis of related benzo[b][3][7]naphthyridine derivatives has been achieved through

methods like the Pfitzinger and Niementowski reactions.^[8] Researchers interested in synthesizing this specific compound may need to adapt these established methods.

The following diagram outlines a generalized workflow for the synthesis and evaluation of novel naphthyridine derivatives as potential antibacterial agents.



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Caption: General workflow for the development of naphthyridine-based antibacterial agents.

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